

Application Notes and Protocols: Sulanemadlin (ALRN-6924) Combination Therapy with Paclitaxel

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Compound of Interest

Compound Name: *Sulanemadlin*

Cat. No.: *B10860406*

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Introduction

Sulanemadlin (also known as ALRN-6924) is a first-in-class, cell-permeating, stapled alpha-helical peptide that dually inhibits Murine Double Minute 2 (MDM2) and Murine Double Minute X (MDMX), two key negative regulators of the p53 tumor suppressor protein.[1][2][3][4][5] In cancer cells with wild-type TP53, MDM2 and MDMX are often overexpressed, leading to the suppression of p53's tumor-suppressive functions.[1] **Sulanemadlin** mimics the N-terminal domain of p53, binding to MDM2 and MDMX with high affinity, thereby disrupting their interaction with p53.[2][3][4][5] This restores p53 activity, leading to cell cycle arrest, apoptosis, and tumor growth inhibition in TP53 wild-type cancers.[1][3][6]

Paclitaxel is a widely used chemotherapeutic agent that acts as a microtubule-stabilizing agent, leading to mitotic arrest and subsequent cell death.[7] Preclinical studies have demonstrated that the combination of **Sulanemadlin** with paclitaxel results in synergistic antitumor activity in TP53 wild-type cancer models, particularly in hormone receptor-positive breast cancer.[8][9][10][11] The rationale for this combination is to enhance the apoptotic effects of paclitaxel by reactivating the p53 pathway with **Sulanemadlin**.

These application notes provide a summary of preclinical data and detailed protocols for evaluating the combination of **Sulanemadlin** and paclitaxel in cancer research models.

Data Presentation

In Vitro Efficacy

Table 1: In Vitro Cytotoxicity of **Sulanemadlin** and Paclitaxel in TP53 Wild-Type Breast Cancer Cell Lines

Cell Line	Drug	IC50
MCF-7	Sulanemadlin	117 nM
Paclitaxel	0.03 nM	
ZR-75-1	Sulanemadlin	606 nM
Paclitaxel	0.2 nM	

Table 2: Synergy Analysis of **Sulanemadlin** and Paclitaxel Combination

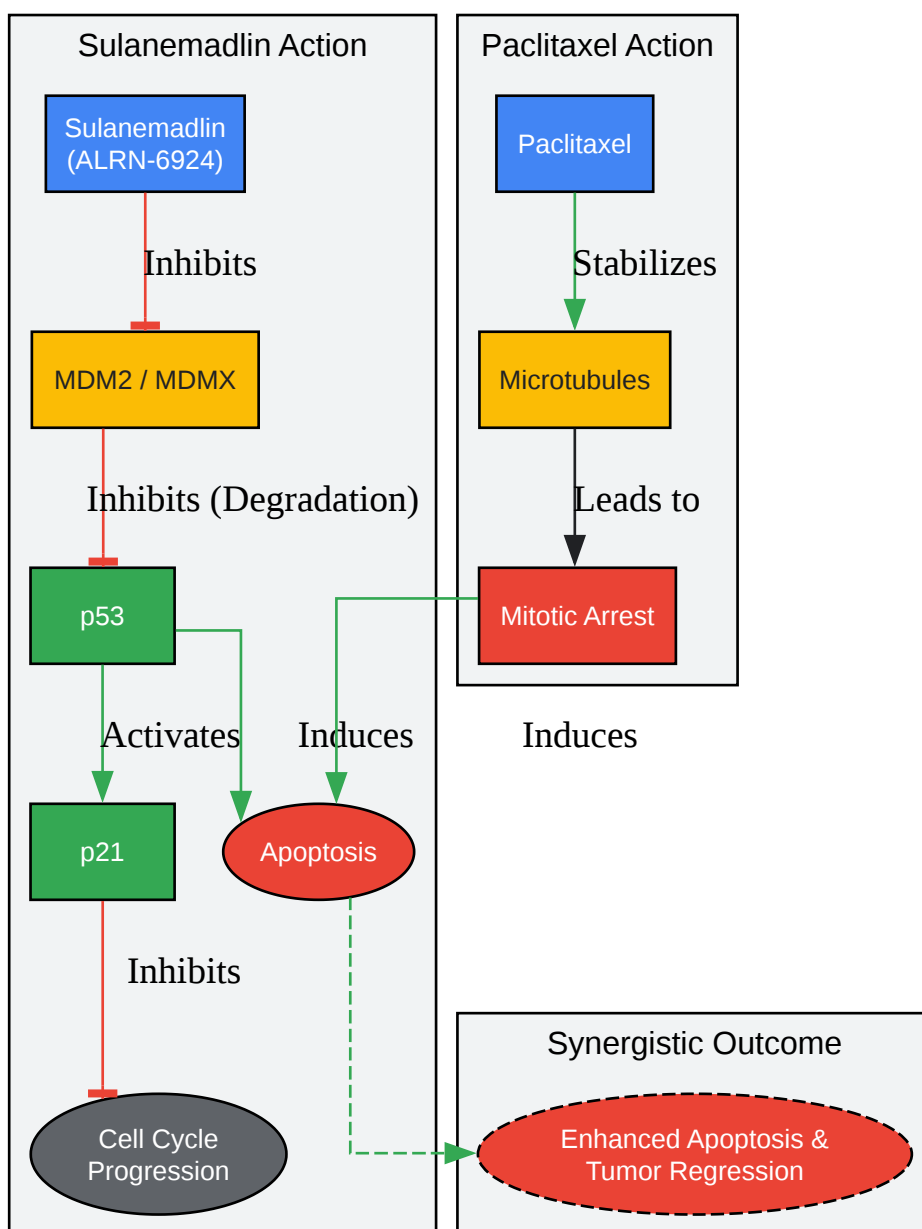
Cell Line	Assay	Combination Index (CI)	Interpretation
MCF-7	Cell Viability	0.874[10]	Synergistic
ZR-75-1	Cell Viability	0.323[10]	Synergistic
MCF-7	Colony Formation	CI < 1 (Bliss model: 0.65)[12]	Synergistic

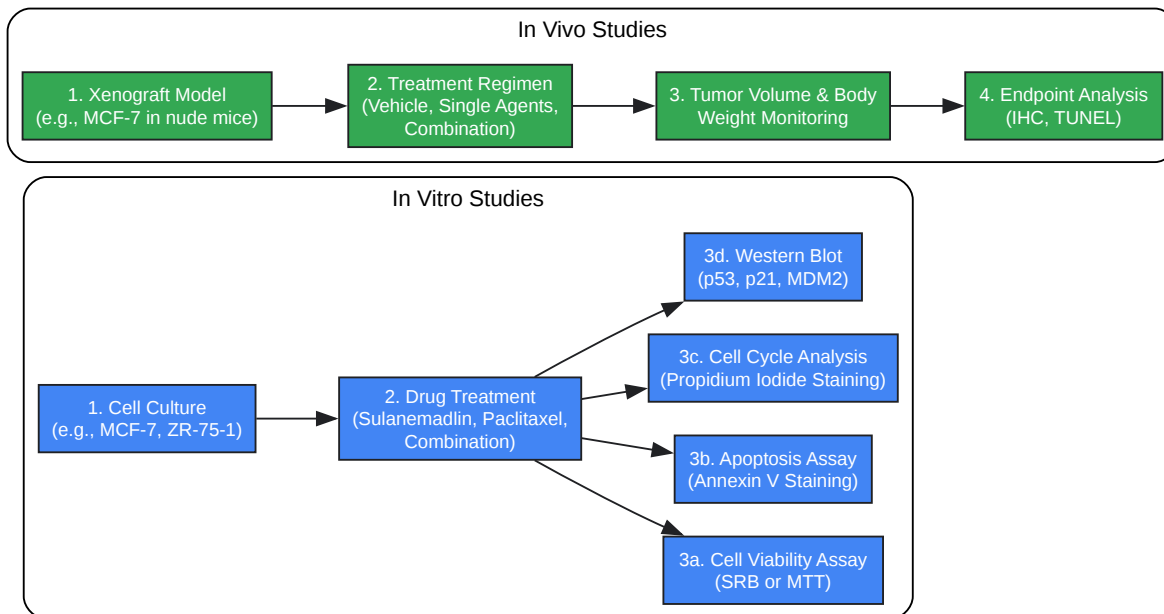
In Vivo Efficacy

Table 3: In Vivo Antitumor Efficacy of **Sulanemadlin** and Paclitaxel Combination in a MCF-7 Xenograft Model[8][10]

Treatment Group	Dosing Schedule	Tumor Growth Inhibition	Notes
Vehicle Control	-	-	-
Sulanemadlin (5 mg/kg)	Twice weekly, IV	Significant inhibition vs. Vehicle	[8] [10]
Sulanemadlin (10 mg/kg)	Twice weekly, IV	Significant inhibition vs. Vehicle	[8]
Paclitaxel (10 mg/kg)	Weekly, IV	Significant inhibition vs. Vehicle	[8]
Paclitaxel (15 mg/kg)	Weekly, IV	Significant inhibition vs. Vehicle	[10]
Sulanemadlin (5 mg/kg) + Paclitaxel (10 mg/kg)	Sulanemadlin: Twice weekly, IV; Paclitaxel: Weekly, IV	Superior efficacy vs. single agents (p=0.003) [8]	Paclitaxel administered 6h prior to Sulanemadlin. [8] [10]
Sulanemadlin (10 mg/kg) + Paclitaxel (10 mg/kg)	Sulanemadlin: Twice weekly, IV; Paclitaxel: Weekly, IV	Superior efficacy vs. single agents (p=0.005) [8]	Paclitaxel administered 6h prior to Sulanemadlin. [8]
Sulanemadlin (5 mg/kg) + Paclitaxel (15 mg/kg)	Sulanemadlin: Twice weekly, IV; Paclitaxel: Weekly, IV	Greatest tumor inhibition; average tumor size decreased by 13% from initial size at 4 weeks. [10]	Paclitaxel administered 6h prior to Sulanemadlin. [10]

Signaling Pathways and Experimental Workflow





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